

3-Methoxybenzenethiol: A Comprehensive Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: 3-Methoxybenzenethiol

Cat. No.: B100605

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This technical guide provides an in-depth analysis of the boiling and melting points of **3-Methoxybenzenethiol** (CAS No. 15570-12-4), a compound of interest in various chemical and pharmaceutical research fields. This document collates available data, presents detailed experimental protocols for property determination, and offers visual representations of these methodologies.

Physicochemical Data Summary

3-Methoxybenzenethiol, also known as m-methoxythiophenol or 3-mercaptoanisole, is a substituted aromatic thiol. The quantitative data regarding its key physical properties are summarized below. A notable discrepancy exists in the reported melting point, with most sources indicating it is a liquid at ambient temperatures. The high decomposition temperature reported by one source is likely anomalous or refers to a different thermal event.

Property	Value	Conditions	Source(s)
Boiling Point	223-226 °C	at 760 mmHg (atmospheric pressure)	[1]
114 °C	at 20 mmHg		
99 °C	at 8 mmHg		
80 °C	at 40 mmHg		
74.5 °C	at 2.0 Torr	[2]	
Melting Point	Not typically reported; it is a liquid at room temperature.	Ambient	[3][4][5]
264.4-268.3 °C	(decomposes) - Note: This value is inconsistent with other sources.	[2]	
Density	1.13 g/mL	at 25 °C	[1]
Refractive Index	1.585-1.589	at 20 °C	[4]

Experimental Protocols

Accurate determination of boiling and melting points is crucial for compound identification and purity assessment. The following are detailed methodologies for these key experiments.

Melting Point Determination (Capillary Method)

Given that **3-Methoxybenzenethiol** is a liquid at room temperature, this protocol would be applicable if the compound were to be solidified at sub-ambient temperatures or for solid derivatives.

Objective: To determine the temperature range over which a solid sample melts.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle (if starting with larger crystals)
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry. If the sample consists of large crystals, gently grind it to a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube on a hard surface to cause the solid to fall to the bottom. The packed sample height should be 2-3 mm for an accurate measurement.^[6]
- **Measurement:** a. Insert the capillary tube into the heating block of the melting point apparatus. b. If the approximate melting point is unknown, perform a rapid heating to get a rough estimate. c. For an accurate measurement, start heating at a rate of about 10-15 °C per minute until the temperature is about 15-20 °C below the expected melting point. d. Reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium. e. Record the temperature at which the first drop of liquid appears (the beginning of the melting range). f. Continue heating slowly and record the temperature at which the last crystal melts (the end of the melting range).^{[7][8]}

Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample like **3-Methoxybenzenethiol**.

Objective: To determine the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., a Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant mineral oil
- Bunsen burner or other heat source
- Clamp and stand

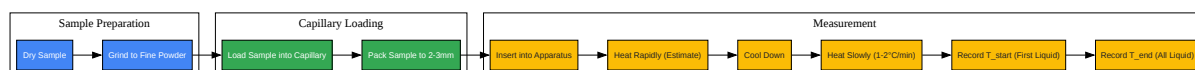
Procedure:

- Setup: Fill the Thiele tube with mineral oil to a level just above the side arm.
- Sample Preparation: Add about 0.5 mL of **3-Methoxybenzenethiol** to the small test tube.
- Capillary Inversion: Place the capillary tube, with its sealed end up, into the test tube containing the liquid sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or a small piece of tubing, ensuring the sample is level with the thermometer bulb.
- Immersion: Suspend the thermometer and the attached test tube in the Thiele tube, making sure the sample is immersed in the oil.^[9]
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner. The design of the tube will ensure uniform heat distribution through convection.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Measurement: Turn off the heat source. As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just

begins to enter the capillary tube.[9][10]

Visualized Workflows

The following diagrams, created using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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